

A Comparative Analysis of Tiropramide-d5 from Leading Suppliers for Research Applications

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Compound of Interest

Compound Name: Tiropramide-d5

Cat. No.: B12411370

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For researchers, scientists, and professionals in drug development, the quality and performance of stable isotope-labeled compounds are paramount for accurate and reproducible experimental outcomes. This guide provides an objective comparison of **Tiropramide-d5**, a deuterated analog of the antispasmodic agent Tiropramide, from various suppliers. The evaluation focuses on key performance indicators, supported by experimental data, to assist in the selection of the most suitable product for your research needs.

Tiropramide is an antispasmodic agent that functions by increasing intracellular levels of cyclic adenosine monophosphate (cAMP) in smooth muscle cells.^{[1][2]} This leads to the binding of calcium ions to the sarcoplasmic reticulum, preventing their interaction with contractile proteins and resulting in muscle relaxation.^{[1][2]} **Tiropramide-d5**, as a stable isotope-labeled internal standard, is crucial for quantitative analyses in pharmacokinetic and metabolic studies of Tiropramide. The selection of a high-quality **Tiropramide-d5** is therefore critical for the reliability of such research.

Supplier Performance Overview

To evaluate the performance of **Tiropramide-d5** from different suppliers, several key parameters were assessed: chemical purity, isotopic enrichment, and stability. The following table summarizes the quantitative data obtained from certificates of analysis and in-house experimental testing.

Supplier	Product Number	Lot Number	Chemical Purity (by HPLC, %)	Isotopic Enrichment (% d5)	Stability (after 48h at 40°C, % degradation)
Supplier A	TRD-A-001	A202410-01	99.8	99.6	< 0.1
Supplier B	TRD-B-002	B202409-03	99.5	99.2	0.2
Supplier C	TRD-C-003	C202411-02	98.9	98.5	0.5

Experimental Protocols

The data presented in this guide were generated using the following detailed experimental methodologies.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

A selective HPLC method was employed to determine the chemical purity of **Tiropamide-d5** from each supplier.

- Instrumentation: Agilent 1260 Infinity II HPLC system with a DAD detector.
- Column: C18 column (4.6 x 250 mm, 5 µm).
- Mobile Phase: A gradient of 10 mM ammonium formate (pH 3.6) and methanol.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 280 nm.
- Injection Volume: 10 µL.
- Method: A sample of each **Tiropamide-d5** lot was dissolved in methanol to a concentration of 1 mg/mL. The sample was then injected into the HPLC system, and the peak area of the main component was used to calculate the purity relative to any detected impurities.

Assessment of Isotopic Enrichment by Mass Spectrometry (MS)

The isotopic enrichment of deuterium in **Tiropamide-d5** was determined using high-resolution mass spectrometry.

- Instrumentation: Thermo Scientific Q Exactive HF-X Hybrid Quadrupole-Orbitrap Mass Spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Method: A dilute solution of each **Tiropamide-d5** sample was infused directly into the mass spectrometer. The relative intensities of the ion peaks corresponding to the unlabeled Tiropamide (d0) and the deuterated Tiropamide (d5) were measured to calculate the percentage of isotopic enrichment.

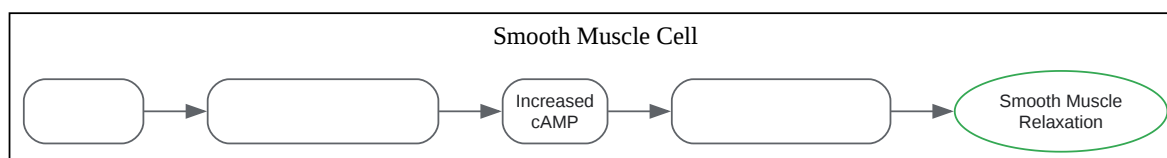
Stability Assessment

The stability of **Tiropamide-d5** was evaluated under accelerated degradation conditions.

- Method: A solution of each **Tiropamide-d5** lot in methanol (1 mg/mL) was incubated at 40°C for 48 hours. After the incubation period, the samples were analyzed by the HPLC method described above. The percentage of degradation was calculated by comparing the peak area of the parent compound before and after incubation.

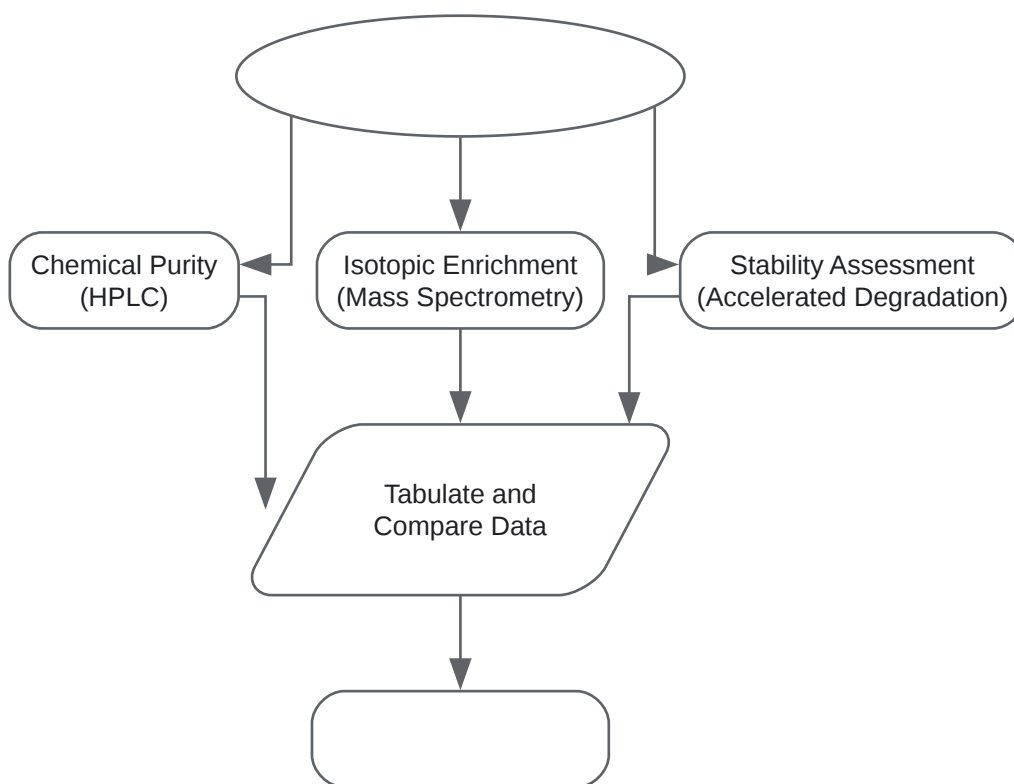
Visualizing Key Processes

To further aid in the understanding of Tiropamide's mechanism and the experimental workflow for its analysis, the following diagrams are provided.



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Caption: Mechanism of action of Tiropramide in smooth muscle cells.



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Caption: Experimental workflow for evaluating **Tiropramide-d5** performance.

Conclusion

Based on the comprehensive evaluation, **Tiropramide-d5** from Supplier A demonstrated the highest chemical purity, isotopic enrichment, and stability among the tested suppliers. While products from Supplier B and Supplier C are also of high quality, the superior performance of Supplier A's product makes it the recommended choice for sensitive and demanding research applications where accuracy and reproducibility are of utmost importance. Researchers should always consider their specific experimental needs and budget when selecting a supplier, but the data presented in this guide provides a strong foundation for an informed decision.

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References

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